

properties of 7-Hydroxy loxapine-d8

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Compound of Interest

Compound Name: 7-Hydroxy loxapine-d8

CAS No.: 1189455-63-7

Cat. No.: B15616646

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An In-Depth Technical Guide to 7-Hydroxy loxapine-d8

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxy loxapine-d8 is the deuterium-labeled stable isotope of 7-Hydroxy loxapine, a primary active metabolite of the antipsychotic drug Loxapine. Due to its isotopic labeling, it serves as an ideal internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS/MS).^{[1][2]} The incorporation of eight deuterium atoms provides a distinct mass shift from the endogenous metabolite, ensuring precise and accurate quantification in complex biological matrices like plasma and tissue.^{[3][4]}

This guide provides a comprehensive overview of the known properties, metabolic context, analytical methodologies, and pharmacological significance of **7-Hydroxy loxapine-d8** and its non-labeled analog, 7-Hydroxy loxapine.

Physicochemical Properties

Detailed physicochemical data for **7-Hydroxy loxapine-d8** is not extensively published, as it is primarily synthesized as an analytical standard. However, key identifiers and properties of the

labeled compound and its parent molecules are summarized below.

Property	Value	Source
IUPAC Name	2-chloro-11-(4-methylpiperazin-1-yl-2,2,3,3,5,5,6,6-d8)dibenzo[b,f][5][6]oxazepin-7-ol	[3]
Synonyms	2-Chloro-7-hydroxy-11-(4-methyl-1-piperazinyl)dibenz[b,f][5][6]oxazepine-D8	[3]
CAS Number	Not Available (NA)	[7][8][9]
Molecular Formula (7-OH-Loxapine-d8)	C ₁₈ H ₁₀ D ₈ ClN ₃ O ₂	[7]
Molecular Weight (7-OH-Loxapine-d8)	351.86 g/mol	[7]
Molecular Formula (Loxapine)	C ₁₈ H ₁₈ ClN ₃ O	[10]
Molecular Weight (Loxapine)	327.8 g/mol	[10]
Molecular Formula (7-OH-Loxapine)	C ₁₈ H ₁₈ ClN ₃ O ₂	
Molecular Weight (7-OH-Loxapine)	343.81 g/mol	[7]

Synthesis and Manufacturing

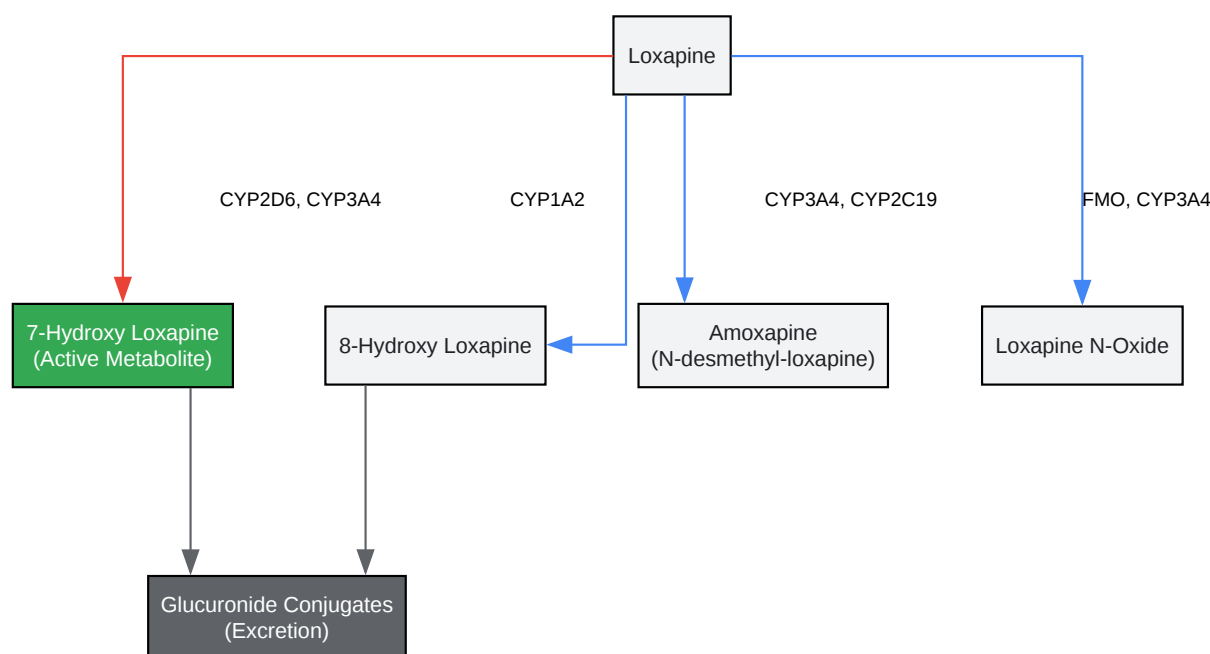
A detailed, publicly available synthesis protocol for **7-Hydroxy loxapine-d8** is not available. It is typically produced via custom synthesis by specialized chemical suppliers.[7] The synthesis would involve a multi-step process starting from precursors of the dibenzoxazepine core, followed by the introduction of the deuterated N-methylpiperazine side chain.

The general synthesis of the parent compound, loxapine, involves the condensation of 2-aminophenol derivatives with a suitable benzoyl chloride, followed by cyclization and

subsequent reaction with N-methylpiperazine.[11] For the deuterated analog, a deuterated N-methylpiperazine precursor would be utilized in the final step to introduce the stable isotope label.

Metabolism of Loxapine

Loxapine is extensively metabolized in the liver, primarily by the Cytochrome P450 (CYP) enzyme system, into several active and inactive metabolites.[1] The formation of 7-Hydroxy loxapine is a key pathway, primarily mediated by CYP2D6 and CYP3A4.[1] This metabolite, along with 8-Hydroxy loxapine and N-desmethyl-loxapine (Amoxapine), are the major products of Phase I metabolism. These metabolites can be further conjugated with glucuronic acid for excretion.[10][12]



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Metabolic pathway of Loxapine.

Pharmacological Profile

While **7-Hydroxy loxapine-d8** is pharmacologically inert due to its use as a tracer, its non-deuterated counterpart, 7-Hydroxy loxapine, is a pharmacologically active metabolite that significantly contributes to the overall clinical effect of loxapine.

- **Parent Drug (Loxapine):** Loxapine is classified as a typical antipsychotic but exhibits an "atypical" receptor binding profile. It acts as a potent antagonist at both dopamine D2 and serotonin 5-HT_{2A} receptors.[1][13] It also has a high affinity for D4 receptors and moderate affinity for D1, D3, histaminergic H1, and cholinergic M1 receptors.[1][14]
- **7-Hydroxy Loxapine:** This metabolite is particularly significant as it possesses a high affinity for the D2 receptor.[1] Some studies suggest its affinity for the D2 receptor is five times higher than that of the parent loxapine compound.[13] This high D2 receptor occupancy by 7-Hydroxy loxapine may explain some of the in vivo effects of loxapine and helps to reconcile discrepancies between loxapine's in vitro binding profile and its in vivo receptor occupancy observed in PET scans.[6][13] In contrast, the 8-Hydroxy loxapine metabolite is relatively inert at D2 receptors.[1]

Analytical Methodologies

The primary application of **7-Hydroxy loxapine-d8** is as an internal standard for the quantification of 7-Hydroxy loxapine in biological samples. LC-MS/MS is the gold standard for this analysis.

Experimental Protocol: Quantification in Human Plasma

A validated LC-MS/MS method for the simultaneous determination of loxapine and its key metabolites, including 7-Hydroxy loxapine, has been established.[5][15]

Sample Preparation:

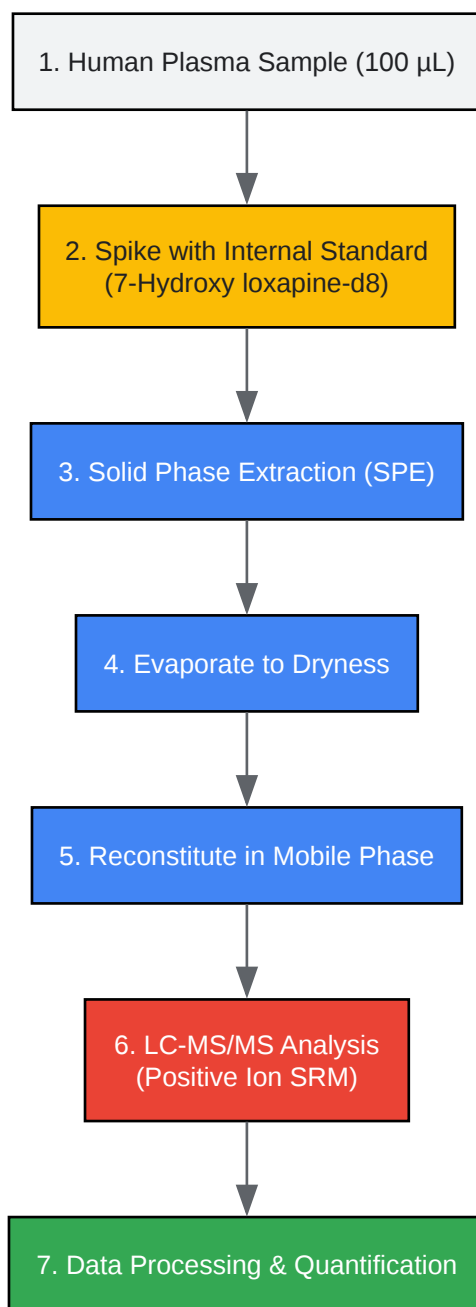
- Pipette 100 µL of human plasma into a microcentrifuge tube.
- Spike the sample with the internal standard working solution (containing **7-Hydroxy loxapine-d8**).
- Perform sample extraction using micro-elution solid-phase extraction (SPE).[5]

- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.

Chromatographic and Mass Spectrometric Conditions:

Parameter	Specification
Analytical Technique	High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Extraction Method	Micro-elution Solid Phase Extraction (SPE)
LC Column	Reversed Phase (e.g., C18)
Ionization Mode	Positive Ion Electrospray (ESI+)
MS Detection	Selected Reaction Monitoring (SRM)
Calibration Range	0.0500 - 50.0 ng/mL
Accuracy	86.4% to 109.3% of nominal
Precision (Inter-day)	0.0% to 13.8%

(Data sourced from a validated method for loxapine and its four metabolites).[\[5\]](#)



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Bioanalytical workflow for 7-Hydroxy Loxapine.

Applications

The sole and critical application of **7-Hydroxy loxapine-d8** is as an internal standard.^{[2][4]} Its use is essential for:

- Pharmacokinetic (PK) Studies: Accurately determining the concentration-time profile of the active 7-Hydroxy loxapine metabolite after administration of loxapine.
- Therapeutic Drug Monitoring (TDM): Quantifying metabolite levels in patients to optimize dosing and minimize adverse effects.
- Metabolic Research: Investigating the in vitro and in vivo formation of loxapine metabolites. [3]

Stability and Storage

For long-term stability, **7-Hydroxy loxapine-d8**, typically supplied as a solid or in solution, should be stored under the conditions recommended by the supplier, which is often at -20°C. The non-labeled metabolites, including 7-Hydroxy loxapine, have been shown to be stable in human plasma for at least 260 days when stored at -20°C.[5]

Conclusion

7-Hydroxy loxapine-d8 is an indispensable analytical tool for the accurate quantification of 7-Hydroxy loxapine, a pharmacologically important and active metabolite of the antipsychotic loxapine. Its use as an internal standard in LC-MS/MS assays enables robust and reliable data generation, which is critical for advancing drug development, clinical pharmacology, and therapeutic drug monitoring related to loxapine treatment. Understanding the properties of this metabolite is crucial for interpreting the overall mechanism of action and clinical efficacy of loxapine.

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